

3-Butoxycarbonylphenylboronic acid CAS number 220210-56-0 properties

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Compound of Interest

Compound Name: 3-Butoxycarbonylphenylboronic acid

Cat. No.: B1280315

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An In-depth Technical Guide to 3-Butoxycarbonylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Butoxycarbonylphenylboronic acid** (CAS: 220210-56-0), a versatile reagent in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, experimental protocols for its synthesis, its applications in drug development, and essential safety information.

Core Properties and Specifications

3-Butoxycarbonylphenylboronic acid, also known as 3-(tert-Butoxycarbonyl)benzeneboronic acid, is a white to light yellow crystalline powder.^[1] Its chemical structure incorporates a boronic acid functional group and a tert-butoxycarbonyl (Boc) protecting group, which enhances its stability and allows for selective reactivity in complex synthetic pathways.^{[2][3]}

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	220210-56-0	[1][2][4][5][6]
Molecular Formula	C ₁₁ H ₁₅ BO ₄	[1][2][4][6]
Molecular Weight	222.05 g/mol	[2][4][5][6]
Appearance	White to light yellow/off-white crystalline powder	[1][2]
Melting Point	96-102 °C	[1][7]
Boiling Point	375.0 ± 44.0 °C (Predicted)	[1][6][8]
Density	1.15 ± 0.1 g/cm ³ (Predicted)	[1][7]
Purity	Typically ≥97%	[2]
Solubility	Soluble in Methanol	[1]
Storage	Keep Cold, in a dry, sealed place. Some sources suggest Room Temperature.	[1][6][8]

Table 2: Identification and Data Reference

Identifier	Value	Source(s)
MDL Number	MFCD01630855	[1][2][6]
PubChem ID	2773299	[2][5]
InChI Key	HVJDVHCPCSZDSR-UHFFFAOYSA-N	[4]
EINECS (EC#)	691-957-9	[1]

Synthesis and Purification Protocol

A common method for synthesizing 3-tert-Butoxycarbonylphenylboronic acid involves the reaction of m-carboxybenzeneboronic acid with thionyl chloride, followed by esterification with potassium tert-butoxide.[1][9]

Experimental Methodology

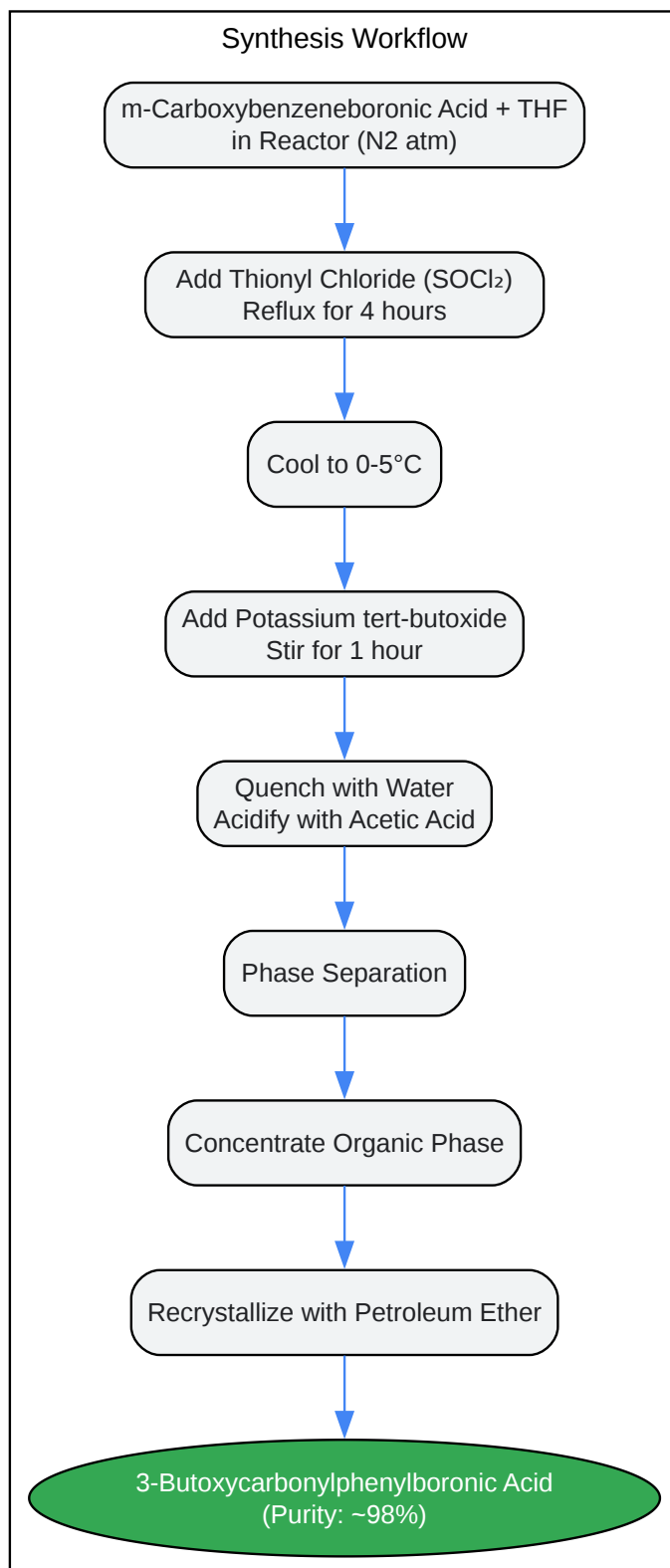
Materials:

- m-Carboxybenzeneboronic acid
- Tetrahydrofuran (THF)
- Thionyl chloride (SOCl_2)
- Potassium tert-butoxide
- Acetic acid
- Petroleum ether
- Water
- 10L glass reactor with mechanical stirring, thermometer, and constant pressure dropping funnel
- Nitrogen atmosphere

Procedure:[\[1\]](#)[\[9\]](#)

- Initial Setup: Under a nitrogen atmosphere, add 3 moles of m-carboxybenzeneboronic acid and 4 kg of tetrahydrofuran to the 10L glass reactor.
- Acid Chloride Formation: While stirring and under reflux, slowly add 4.5 moles of thionyl chloride dropwise. Continue the reaction for 4 hours.
- Esterification: Cool the reaction mixture to 0-5°C. Add 7.5 moles of potassium tert-butoxide in batches. After the addition is complete, continue stirring for 1 hour.
- Workup: Add 2 kg of water to the mixture and then acidify with acetic acid. Allow the layers to separate.
- Isolation: Separate the organic phase and concentrate it to obtain the crude product.

- Purification: Recrystallize the crude product using 2 kg of petroleum ether to yield the final solid product with a purity of approximately 98% and a molar yield of about 95%.^[1]



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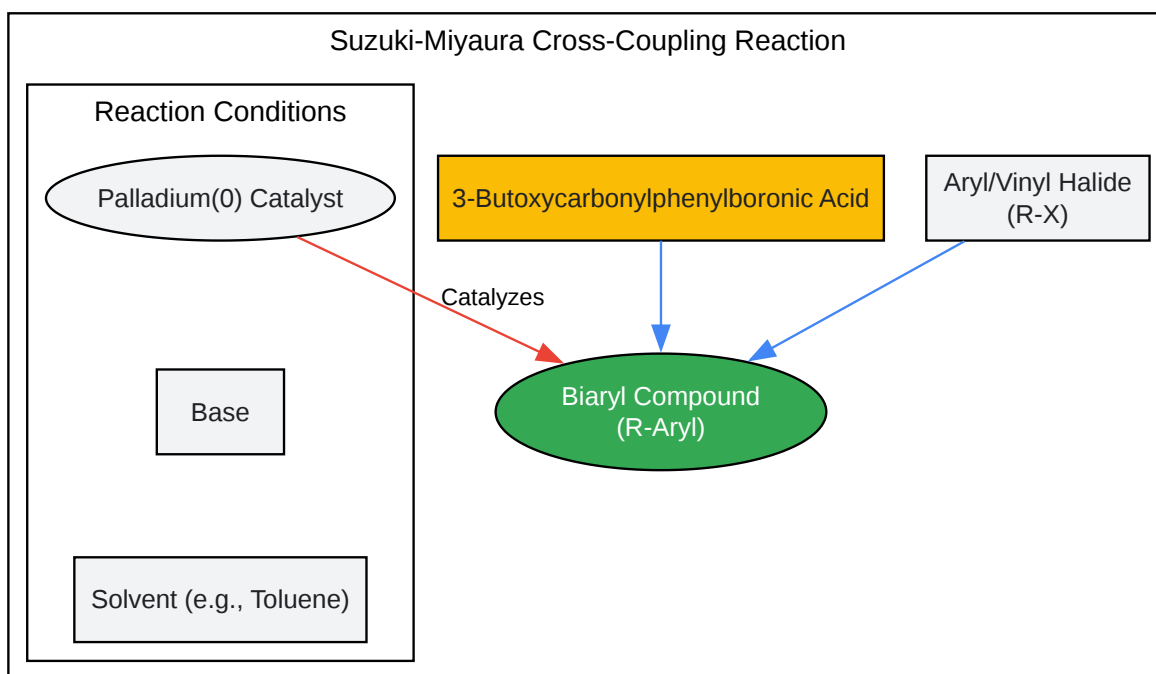
Caption: Workflow for the synthesis of **3-Butoxycarbonylphenylboronic acid**.

Applications in Research and Development

This boronic acid derivative is a key building block in organic synthesis, primarily utilized in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.[2][4] These reactions are fundamental in synthesizing biaryl compounds and other complex organic structures essential for drug discovery and material science.[4]

Suzuki-Miyaura Coupling

In this reaction, **3-Butoxycarbonylphenylboronic acid** serves as the organoboron reagent, coupling with aryl or vinyl halides in the presence of a palladium catalyst.[4]

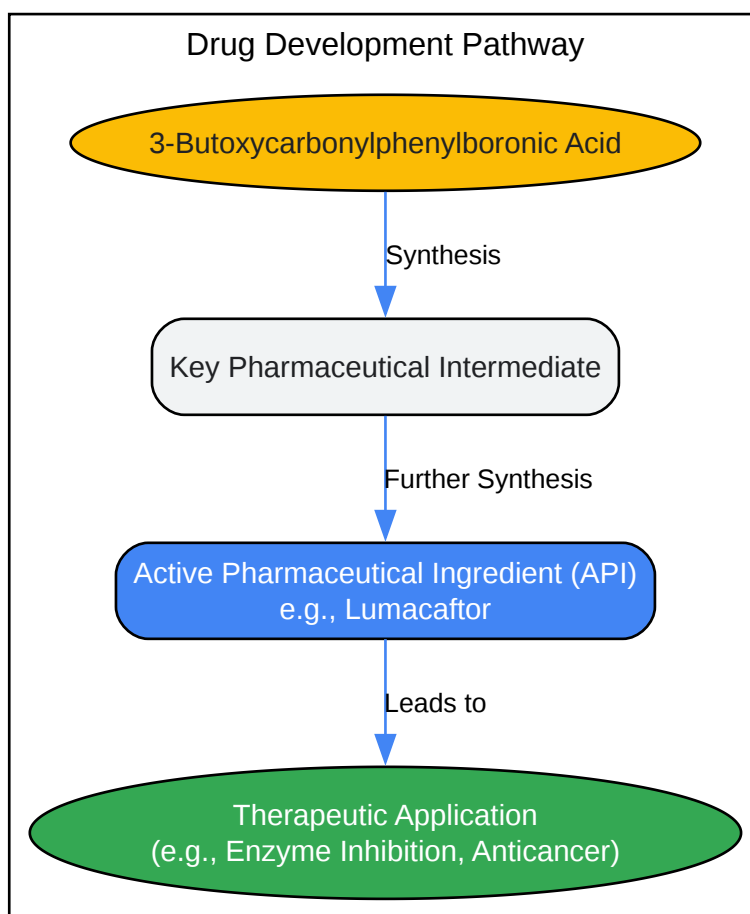


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Caption: Role in the Suzuki-Miyaura cross-coupling reaction.

Drug Development and Medicinal Chemistry

The compound's ability to form reversible covalent bonds with diols makes it a valuable tool for designing enzyme inhibitors, particularly for serine proteases and glycosidases.[4] This interaction is crucial for developing new therapeutics, including anticancer and antimicrobial agents.[4] Notably, it serves as a key pharmaceutical intermediate in the synthesis of the API Lumacaftor.[5]



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Caption: Role as an intermediate in drug development.

Safety and Handling

3-Butoxycarbonylphenylboronic acid is classified as an irritant.[4] It is known to cause skin and serious eye irritation.[10] Proper personal protective equipment (PPE), including gloves

and eye/face protection, should be worn during handling.[1]

Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Signal Word	Warning	[4][10]	
Pictogram	Irritant	[4]	
Hazard Statements	H315	Causes skin irritation.	[10]
H319	Causes serious eye irritation.	[10]	
R36/37/38	Irritating to eyes, respiratory system and skin.	[1]	
Precautionary Statements	P264	Wash skin thoroughly after handling.	[10]
P280	Wear protective gloves/eye protection/face protection.	[10]	
P302 + P352	IF ON SKIN: Wash with plenty of water.	[10]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	[10]	
P337 + P313	If eye irritation persists: Get medical advice/attention.	[10]	
S26	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[1]	

Stability and Reactivity

The compound is stable under normal conditions.[10] However, it is incompatible with strong oxidizing agents. Hazardous decomposition products include carbon monoxide, carbon dioxide, and boron oxides.[10]

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